

# Chemical Identification and Physicochemical Properties

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## Compound of Interest

Compound Name: *1-(2-Methoxypropoxy)-2-propanol*

CAS No.: *13429-07-7*

Cat. No.: *B122039*

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**1-(2-Methoxypropoxy)-2-propanol** is a chemical compound belonging to the family of propylene glycol ethers.<sup>[1]</sup> It is also referred to by several synonyms, including 2-Propanol, 1-(2-methoxypropoxy)- and is a component of dipropylene glycol monomethyl ether (DPGME) isomer mixtures.<sup>[2][3]</sup>

Table 1: Physicochemical Properties of **1-(2-Methoxypropoxy)-2-propanol**

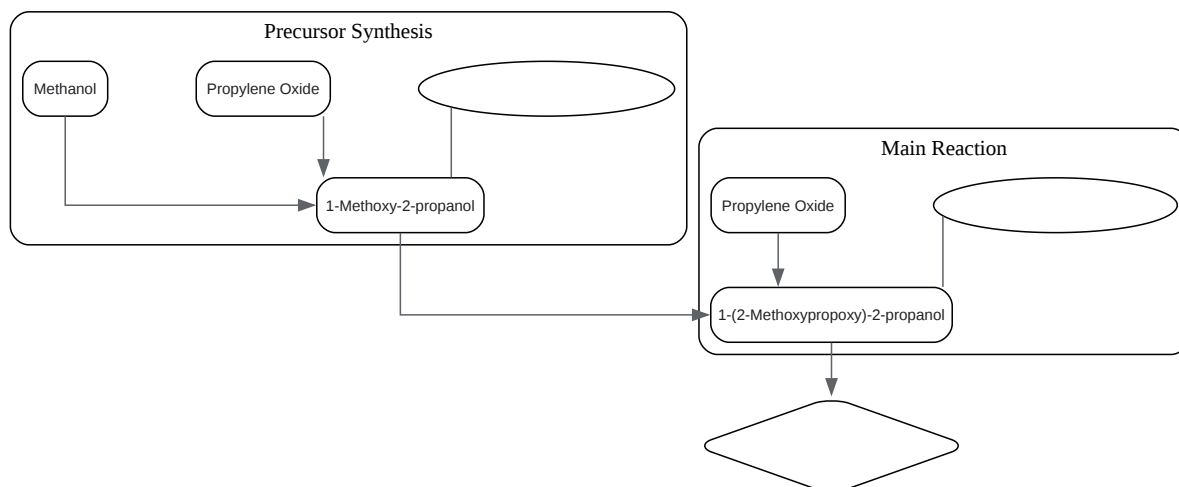
Property	Value	Source(s)
CAS Number	13429-07-7	[2]
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O <sub>3</sub>	[2][3]
Molecular Weight	148.20 g/mol	[2][3]
Appearance	Colorless liquid	[3]
Boiling Point	203.3 ± 15.0 °C (Predicted)	[4]
Density	0.955 ± 0.06 g/cm <sup>3</sup> (Predicted)	[4]
Flash Point	76.7 °C (Predicted)	[4]
Solubility	Soluble in chloroform, DMSO (slightly), and methanol (slightly).	[4]
Vapor Pressure	0.0678 mmHg at 25°C (Predicted)	[4]
Refractive Index	1.422 (Predicted)	[4]

## Synthesis and Manufacturing

The primary industrial synthesis of **1-(2-Methoxypropoxy)-2-propanol** involves the catalytic alkoxylation of propylene oxide with a methoxypropanol isomer, typically 1-methoxy-2-propanol. [5] This reaction is characterized by the ring-opening of the propylene oxide epoxide ring by the hydroxyl group of methoxypropanol, forming an ether linkage. [5] The choice of catalyst is critical in controlling the regioselectivity of the reaction. Basic catalysts, such as sodium hydroxide (NaOH) or magnesium oxide (MgO), favor the formation of the secondary alcohol isomer, **1-(2-methoxypropoxy)-2-propanol**. [5] In contrast, acidic catalysts tend to yield the primary alcohol isomer, 2-(2-methoxypropoxy)-1-propanol. [5]

The precursor, 1-methoxy-2-propanol, is industrially synthesized through the reaction of methanol with propylene oxide. [5]

Below is a generalized workflow for the synthesis of **1-(2-Methoxypropoxy)-2-propanol**.



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### Synthesis Workflow for **1-(2-Methoxypropoxy)-2-propanol**

## Analytical Methodologies

The characterization and quantification of **1-(2-Methoxypropoxy)-2-propanol** are typically achieved through various spectroscopic and chromatographic techniques.

## Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both  $^1\text{H}$ -NMR and  $^{13}\text{C}$ -NMR are used for structural elucidation. Spectral data is available on public databases such as PubChem.[2]
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the functional groups present, notably the hydroxyl (-OH) and ether (C-O-C) groups. The NIST WebBook provides vapor-phase IR spectra for this compound.[6][7]

- Mass Spectrometry (MS): Mass spectrometry is employed to determine the molecular weight and fragmentation pattern. The NIST WebBook and PubChem contain mass spectral data, typically obtained through gas chromatography-mass spectrometry (GC-MS).[2][6] The top peak (m/z) is observed at 59.[2]

## Chromatographic Analysis

Gas chromatography (GC) is a common method for the analysis of propylene glycol ethers.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

While a specific, detailed protocol for **1-(2-Methoxypropoxy)-2-propanol** is not readily available in the literature, a general method can be outlined based on the analysis of related compounds.

- Instrument: Gas chromatograph coupled with a mass spectrometer.
- Column: A cyano-based capillary column is often suitable for separating isomers of glycol ethers.[5]
- Injector Temperature: Typically set around 250 °C to ensure efficient vaporization.[5]
- Oven Temperature Program: An initial oven temperature of around 80 °C is a common starting point, followed by a programmed temperature ramp to achieve separation.[5]
- Carrier Gas: Helium is commonly used.
- Detector: Mass spectrometer operating in electron ionization (EI) mode.

## Toxicological Profile

There is a lack of specific toxicological data for **1-(2-Methoxypropoxy)-2-propanol** (CAS 13429-07-7). The available information is often for the broader category of propylene glycol ethers or for its precursor, 1-methoxy-2-propanol. According to aggregated GHS information from ECHA, this chemical does not meet the criteria for classification as hazardous.[2]

Table 2: Toxicological Data for Related Compounds

Test	Species	Route	Value	Compound	Source(s)
LD <sub>50</sub>	Rat	Oral	> 5000 mg/kg	1-Methoxy-2-propanol	[8]
LD <sub>50</sub>	Rabbit	Dermal	13-14 g/kg	1-Methoxy-2-propanol	[8]
LC <sub>50</sub>	Rat	Inhalation	> 6000 ppm	1-Methoxy-2-propanol	[8]
Skin Irritation	Rabbit	Dermal	Not an irritant	1-Methoxy-2-propanol	[8]
Eye Irritation	Rabbit	Ocular	Slightly irritating	1-Methoxy-2-propanol	[8]

Metabolism: The metabolism of propylene glycol ethers has been studied. The beta isomer of propylene glycol monomethyl ether (PGME) is metabolized via alcohol and aldehyde dehydrogenases to 2-methoxypropionic acid.[6] A minor pathway involves metabolism by CYP450 enzymes to propylene glycol, which can then be further metabolized and excreted as CO<sub>2</sub>. [6] Conjugation with glucuronide and sulfate also occurs.[6]

## Biological Effects and Signaling Pathways

Currently, there is no specific information available in the scientific literature regarding the direct effects of **1-(2-Methoxypropoxy)-2-propanol** on any biological signaling pathways. Research on related propylene glycol ethers suggests that some members of this class may have neurotoxic effects, but these have not been specifically linked to **1-(2-Methoxypropoxy)-2-propanol**. Given its use as an industrial solvent, the primary biological interactions are expected to be related to its physicochemical properties rather than specific receptor-mediated signaling.

## Applications

**1-(2-Methoxypropoxy)-2-propanol** is primarily used as a solvent in a variety of industrial and commercial applications, including:

- Paints and coatings[5]

- [Inks\[5\]](#)
- [Cleaners\[5\]](#)
- [Cosmetics\[5\]](#)

It also serves as a chemical intermediate in the synthesis of other compounds.[5]

## Conclusion

**1-(2-Methoxypropoxy)-2-propanol** is a propylene glycol ether with a range of industrial applications as a solvent. While its general synthesis and analytical characterization methods are understood, there is a notable lack of specific, publicly available data on its experimental physicochemical properties, detailed experimental protocols, and, most significantly, its toxicological profile and interaction with biological signaling pathways. The available toxicological data is primarily for its precursor, 1-methoxy-2-propanol, and the general class of propylene glycol ethers. For a comprehensive risk assessment and understanding of its biological effects, further research specifically on the **1-(2-Methoxypropoxy)-2-propanol** isomer is warranted. Researchers should exercise caution and refer to data on structurally similar compounds in the absence of specific information, while clearly noting the limitations.

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